

Technical Guide: Physicochemical Properties of 2-Chloro-4-fluorobenzoic Acid

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Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzoic acid

Cat. No.: B126250

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This document provides a concise technical overview of the core physicochemical properties of **2-Chloro-4-fluorobenzoic acid**, a compound of interest in various research and development applications. The data presented herein is compiled from verified chemical databases.

Chemical Identity and Molecular Properties

2-Chloro-4-fluorobenzoic acid is a halogenated aromatic carboxylic acid. Its fundamental properties, including molecular formula and weight, are crucial for stoichiometric calculations, analytical method development, and chemical synthesis.

The molecular formula is $C_7H_4ClFO_2$.^{[1][2][3][4][5]} The molecular weight is approximately 174.56 g/mol.^{[1][5]} More precise measurements indicate values of 174.55 g/mol^[1] and 174.557 g/mol.^{[2][3][4]}

A summary of these key quantitative identifiers is provided in Table 1.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₄ ClFO ₂	[1][2][3][4][5]
Molecular Weight	174.56 g/mol	[1][5]
Monoisotopic Mass	173.988388 Da	[1][2]
CAS Number	2252-51-9	[1][3][4]

Determination of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. For **2-Chloro-4-fluorobenzoic acid** (C₇H₄ClFO₂), the calculation is based on the atomic masses of Carbon (C), Hydrogen (H), Chlorine (Cl), Fluorine (F), and Oxygen (O).

Experimental Protocol: While the molecular weight can be calculated theoretically, it is experimentally confirmed using mass spectrometry. In this technique, a sample is ionized, and the ions are separated based on their mass-to-charge ratio (m/z). The resulting mass spectrum provides a precise measurement of the molecular mass of the parent ion, confirming the compound's identity and purity.

The logical relationship between the atomic composition and the final molecular weight is illustrated in the diagram below.

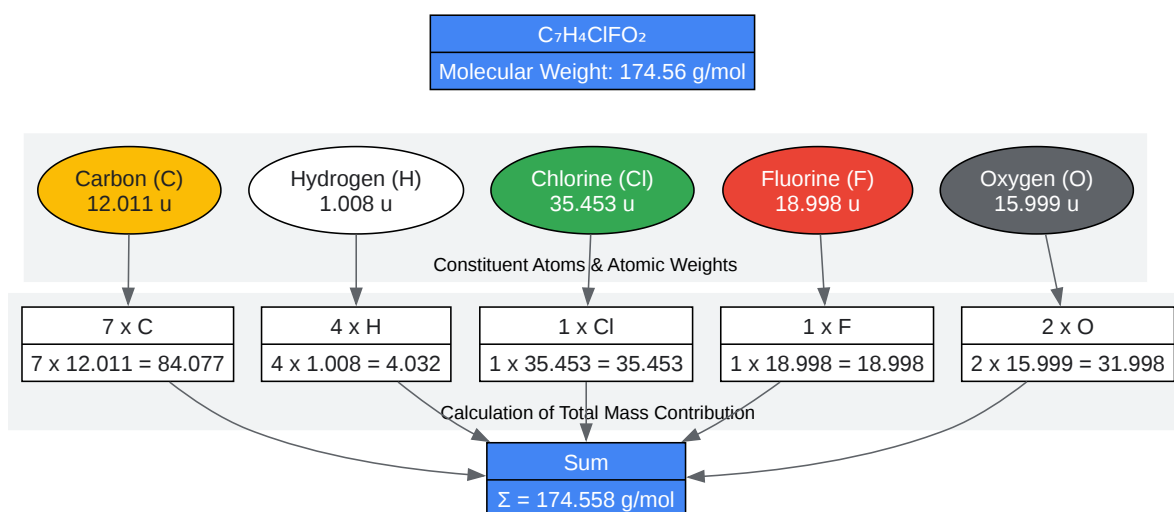


Figure 1: Molecular Weight Composition of 2-Chloro-4-fluorobenzoic Acid

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Caption: Logical breakdown of molecular weight calculation.

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